

Safe Disposal of Ipsdienol: A Comprehensive Guide for Laboratory Professionals

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Compound of Interest

Compound Name: *Ipsdienol*

Cat. No.: *B1210497*

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The proper disposal of **Ipsdienol**, a terpene alcohol utilized as a component in insect pheromone lures, is a critical aspect of laboratory safety and environmental responsibility. While some sources indicate that **Ipsdienol** in its final lure form may be considered non-hazardous waste, its potential aquatic toxicity necessitates a cautious and informed approach to disposal, particularly in a research environment where it may be handled in pure form or in various solutions.^{[1][2]} This guide provides detailed procedures for the safe handling and disposal of **Ipsdienol** waste, ensuring the protection of personnel and the environment.

Hazard and Safety Overview

While several safety data sheets (SDS) classify **Ipsdienol** as not a hazardous substance or mixture under GHS and OSHA criteria, it is crucial to note that a significant percentage of reports to the ECHA C&L Inventory indicate that it is "very toxic to aquatic life."^{[2][3][4]} Therefore, preventing its release into the environment is a primary concern.

Personal Protective Equipment (PPE) when handling **Ipsdienol** waste should include:

- Safety glasses or goggles
- Chemical-resistant gloves (e.g., latex or vinyl)^[1]
- Laboratory coat

Quantitative Data Summary

For quick reference, the following table summarizes key physical and safety data for **Ipsdienol**.

Property	Value	Reference
Molecular Formula	C ₁₀ H ₁₆ O	[2]
Molecular Weight	152.23 g/mol	[2]
Flash Point	87.78 °C (190.00 °F)	[3]
Solubility	Insoluble in water; Soluble in alcohol, acetone, ether, petroleum ether	[1][3]
Aquatic Toxicity	Reported as "Very toxic to aquatic life" in 27.3% of GHS notifications	[2]
GHS Hazard Class	Generally not classified as hazardous	[2][4]

Experimental Protocol: Spill Cleanup and Preparation for Disposal

This protocol outlines the steps for managing a small-scale **Ipsdienol** spill and preparing the waste for collection.

Materials:

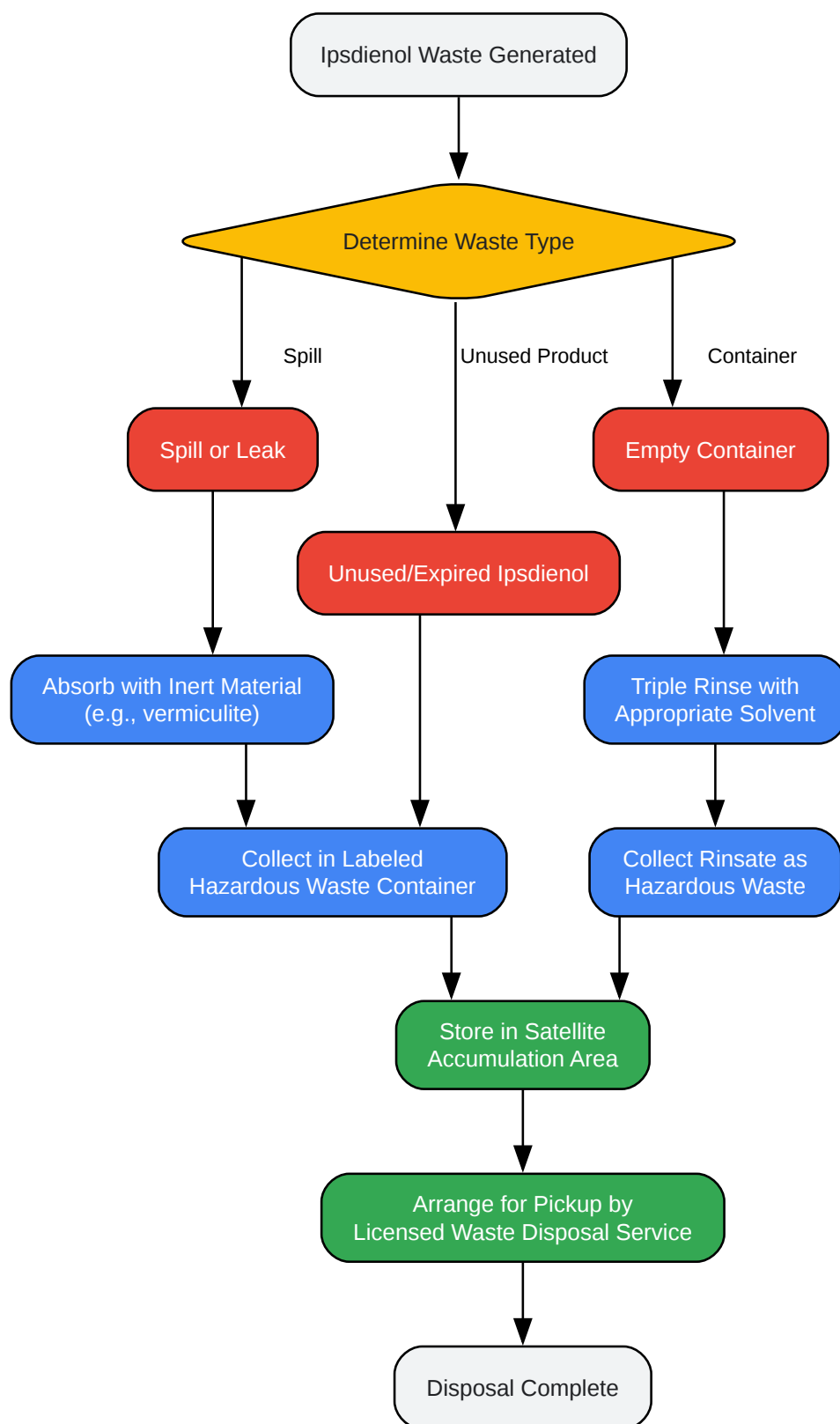
- Inert absorbent material (e.g., vermiculite, sand, or spill kit absorbent)[1][5]
- Sealable, labeled hazardous waste container[5][6]
- Soap and water[1]
- Appropriate PPE

Procedure:

- Ensure Proper Ventilation: If a spill occurs, ensure the area is well-ventilated.
- Contain the Spill: Wearing appropriate PPE, contain the spill using an inert absorbent material.^{[1][5]}
- Collect Absorbed Material: Carefully collect the absorbed **lpsdienol** and place it into a designated, leak-proof, and clearly labeled hazardous waste container.^[5] The label should include "Hazardous Waste," the chemical name "**lpsdienol**," and the approximate quantity.^[6]
- Clean the Spill Area: Wash the affected area thoroughly with soap and water.^[1]
- Dispose of Contaminated Materials: Any materials used for cleanup, such as gloves and absorbent pads, should also be placed in the hazardous waste container.
- Container Rinsing (for empty containers): Empty **lpsdienol** containers should be triple-rinsed with a suitable solvent in which **lpsdienol** is soluble (e.g., ethanol or acetone).^{[7][8]} The rinsate must be collected and disposed of as hazardous waste in a designated solvent waste container.^[7]
- Storage Pending Disposal: Store the sealed waste container in a designated, secure, and well-ventilated satellite accumulation area, away from incompatible materials, until it is collected by a licensed chemical waste management company.^{[5][6]}

Disposal Workflow

The following diagram illustrates the decision-making process for the proper disposal of **lpsdienol** waste in a laboratory setting.



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Caption: **Ipsdienol** Waste Disposal Decision Workflow.

Key Disposal Principles

- Do Not Dispose Down the Drain: Never pour **lpsdienol** or its solutions down the sink or into any sewer system.[5][9] Its potential aquatic toxicity can harm marine life.[2]
- Segregate Waste: Do not mix **lpsdienol** waste with other waste streams unless they are compatible.[6]
- Consult Local Regulations: Always adhere to your institution's and local environmental agency's guidelines for hazardous waste disposal.[9][10]
- Professional Disposal: The final disposal of **lpsdienol** waste must be conducted through an approved and licensed waste disposal service.[5][11]

By adhering to these procedures, researchers and laboratory personnel can ensure the safe and environmentally responsible disposal of **lpsdienol**, fostering a culture of safety and sustainability within the scientific community.

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References

1. semiochemical.com [semiochemical.com]
2. lpsdienol | C₁₀H₁₆O | CID 92301 - PubChem [pubchem.ncbi.nlm.nih.gov]
3. ipsdienol, 35628-00-3 [thegoodscentcompany.com]
4. u-chemo.com [u-chemo.com]
5. benchchem.com [benchchem.com]
6. research.columbia.edu [research.columbia.edu]
7. rtong.people.ust.hk [rtong.people.ust.hk]
8. Chemical Waste Management Reference Guide | Environmental Health and Safety [ehs.osu.edu]

- 9. [epa.gov](https://www.epa.gov) [[epa.gov](https://www.epa.gov)]
- 10. Pesticide Disposal - Here are some tips to help manage and dispose of pesticides safely [ipm.missouri.edu]
- 11. syntheticdrugs.unodc.org [syntheticdrugs.unodc.org]
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